

Application Note: Scalable Synthesis of (R)-2-(4-Methylmorpholin-2-yl)ethanol

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Compound of Interest

Compound Name: (R)-2-(4-Methylmorpholin-2-yl)ethan-1-ol

Cat. No.: B12948796

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H

NO

Molecular Weight: 145.20 g/mol

Executive Summary

The production of (R)-2-(4-Methylmorpholin-2-yl)ethanol is a critical challenge in medicinal chemistry, serving as a chiral building block for various bioactive scaffolds. While racemic routes exist, they suffer from 50% yield loss during resolution. This protocol details a stereoselective chiral pool synthesis starting from (S)-Epichlorohydrin.

The route proceeds via the formation of the morpholine core followed by a two-carbon homologation sequence. Key advantages include:

- **Defined Stereochemistry:** Chirality is derived directly from the starting material with minimal erosion.

- Scalability: Reagents (N-methylethanolamine, thionyl chloride, cyanide/malonate surrogates) are inexpensive and suitable for kilogram-scale batches.
- Purification: Intermediates are designed to be isolable via distillation or crystallization, minimizing chromatographic burden.

Retrosynthetic Analysis & Strategy

To achieve the (R)-configuration at the C2 position of the morpholine ring, we utilize (S)-Epichlorohydrin (inversion of configuration during ring opening/closing sequences typically yields the expected chiral center, though careful mechanistic control is required).

The synthesis is disconnected into two phases:[1]

- Core Construction: Synthesis of (R)-4-Methyl-2-(hydroxymethyl)morpholine via the reaction of N-methylethanolamine with (S)-epichlorohydrin.
- Homologation: Extension of the C1 hydroxymethyl arm to the C2 hydroxyethyl arm via nitrile displacement and reduction.



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Figure 1: Retrosynthetic strategy focusing on the homologation of the chiral morpholine core.

Detailed Experimental Protocol

Phase 1: Synthesis of the Morpholine Core

Objective: Preparation of (R)-4-Methyl-2-(hydroxymethyl)morpholine. Principle: The reaction proceeds via the opening of the epoxide by the secondary amine, followed by intramolecular cyclization of the intermediate chlorohydrin.

Materials:

- (S)-Epichlorohydrin (>99% ee)
- N-Methylethanolamine
- Sodium Hydroxide (NaOH)[2]
- Dichloromethane (DCM)
- Toluene (for extraction/crystallization)[3][4]

Procedure:

- Epoxide Opening:
 - Charge a reactor with N-Methylethanolamine (1.0 equiv) and Water (3 vol). Cool to 0–5 °C.
 - Slowly add (S)-Epichlorohydrin (1.05 equiv) dropwise, maintaining internal temperature <15 °C (Exothermic reaction).
 - Mechanistic Note: The amine attacks the less substituted carbon of the epoxide.
 - Stir at ambient temperature (20–25 °C) for 6 hours. Monitor consumption of amine by GC/TLC.
- Cyclization:
 - Cool the mixture to 0 °C.
 - Add NaOH (50% w/w aqueous solution, 2.2 equiv) slowly.
 - Heat the reaction mixture to 50–60 °C for 4 hours. This effects the ring closure via displacement of the chloride by the pendant hydroxyl group.
- Work-up:
 - Cool to room temperature.[5] Saturate the aqueous phase with NaCl.
 - Extract with DCM (3 x 4 vol) or n-Butanol (if product is highly water-soluble).

- Dry combined organics over Na₂SO₄, filter, and concentrate under reduced pressure.
- Purification:
 - Distill the residue under high vacuum (approx. 80–90 °C at 2 mmHg) to obtain (R)-4-Methyl-2-(hydroxymethyl)morpholine as a colorless oil.
 - Yield Target: 75–85%.

Phase 2: Activation and Homologation

Objective: Conversion of the hydroxymethyl group to the hydroxyethyl group. Strategy: Chlorination

Cyanation

Acid Hydrolysis/Esterification

Reduction.

Step 2A: Chlorination

- Dissolve the core alcohol (from Phase 1) in DCM (5 vol).
- Add Thionyl Chloride (SOCl₂) (1.2 equiv) dropwise at 0 °C.
- Reflux for 2 hours.
- Quench with saturated NaHCO₃ (carefully, gas evolution).
- Extract, dry, and concentrate to yield (R)-2-(Chloromethyl)-4-methylmorpholine. Use directly.

Step 2B: Cyanation (Nitrile Formation)

Safety Alert: Handle Cyanides with extreme caution in a dedicated hood with bleach scrubbers.

- Dissolve the chloride intermediate in DMSO (5 vol).
- Add Sodium Cyanide (NaCN) (1.5 equiv).
- Heat to 60–70 °C for 4–6 hours.

- Work-up: Dilute with water (10 vol) and extract with Ethyl Acetate or Toluene. Wash organics with water to remove DMSO.
- Concentrate to yield (R)-(4-Methylmorpholin-2-yl)acetonitrile.

Step 2C: Pinner Hydrolysis & Reduction (The "One-Pot" Finish)

Instead of isolating the acid, we convert the nitrile directly to the ethyl ester, then reduce.

- Ethanolysis:
 - Dissolve nitrile in Ethanol (saturated with HCl gas) or treat with H₂SO₄/EtOH.
 - Reflux for 6 hours to form Ethyl (R)-2-(4-methylmorpholin-2-yl)acetate.
 - Neutralize and extract/concentrate.[\[2\]](#)
- Reduction:
 - Dissolve the crude ester in anhydrous THF.
 - Add LiAlH₄ (0.75 equiv) or NaBH₄ (2.0 equiv) with CaCl₂ (catalytic) at 0 °C.
 - Stir at room temperature until ester is consumed (TLC/GC).
 - Quench: Fieser workup (Water, 15% NaOH, Water).
 - Filter solids, dry filtrate, and concentrate.

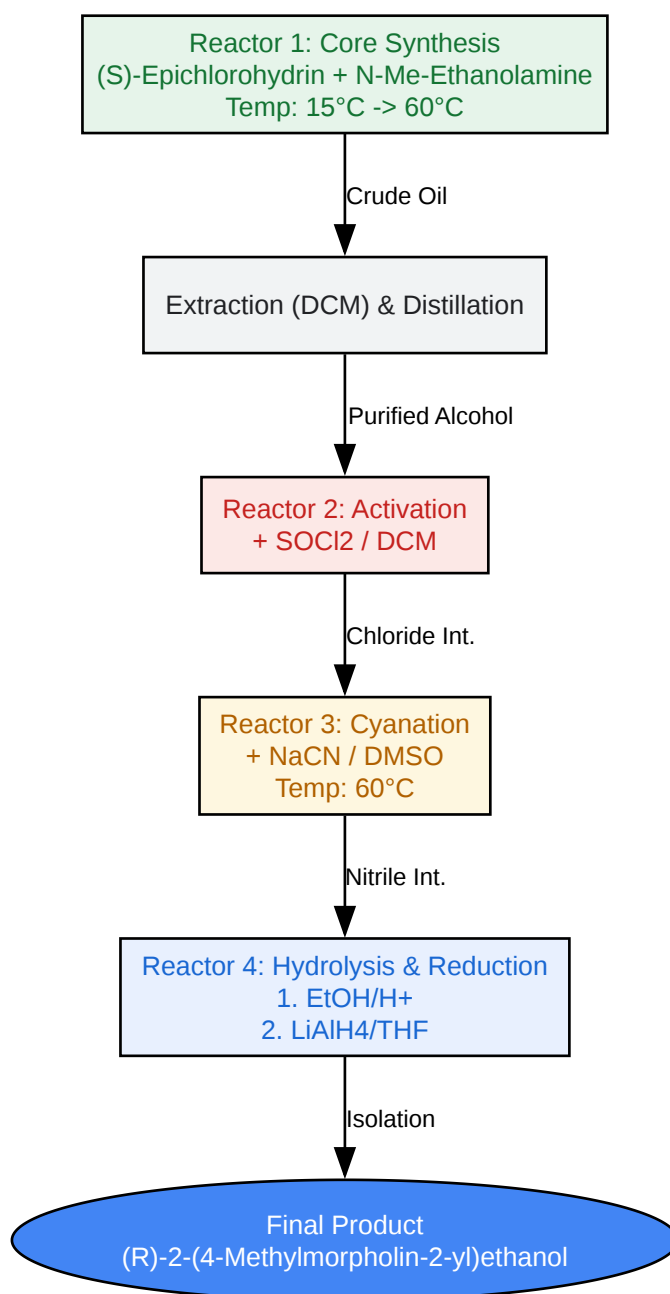
Analytical Control & Specifications

Parameter	Method	Specification
Appearance	Visual	Clear, colorless to pale yellow oil
Purity	GC-FID / HPLC-ELSD	> 97.0% (Area %)
Chiral Purity	Chiral HPLC (Chiralpak AD-H or IC)	> 98.0% ee
Identity	¹ H-NMR (400 MHz, CDCl ₃)	Conforms to structure
Residual Solvents	GC-Headspace	< ICH Limits

Key NMR Diagnostic Signals:

- N-Methyl: Singlet at ~2.3 ppm.
- C2-H: Multiplet at ~3.6 ppm (chiral center).
- Side Chain (-CH₂-CH₂-OH): Two methylene multiplets; triplet for terminal OH (if DMSO-d₆ used).

Process Flow Diagram



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Figure 2: Step-by-step process flow for the scalable manufacture of the target.

Safety & Handling (MSDS Highlights)

- (S)-Epichlorohydrin: Potent alkylating agent, potential carcinogen. Use closed systems and double-gloving.

- Sodium Cyanide: Fatal if swallowed or in contact with skin. Contact with acid liberates HCN gas. Maintain pH > 10 in aqueous waste streams.
- Lithium Aluminum Hydride: Reacts violently with water. Use under inert atmosphere (Nitrogen/Argon).

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